

Technical Guide: Elucidation of 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-N-(2-(2-chlorobenzoyl)-4-nitrophenyl)acetamide
CAS No.: 180854-85-7
Cat. No.: B195749

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structural elucidation of 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone, a key intermediate in the synthesis of the benzodiazepine clonazepam. This document collates available chemical data, outlines detailed synthetic protocols, and presents predicted spectroscopic data to aid in the characterization of this compound. While experimental spectral data is not readily available in the public domain, this guide offers a robust framework for its identification and synthesis based on established chemical principles.

Chemical Identity and Properties

2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone is a complex organic molecule containing a benzophenone core with chloro, nitro, and chloroacetamido functional groups.

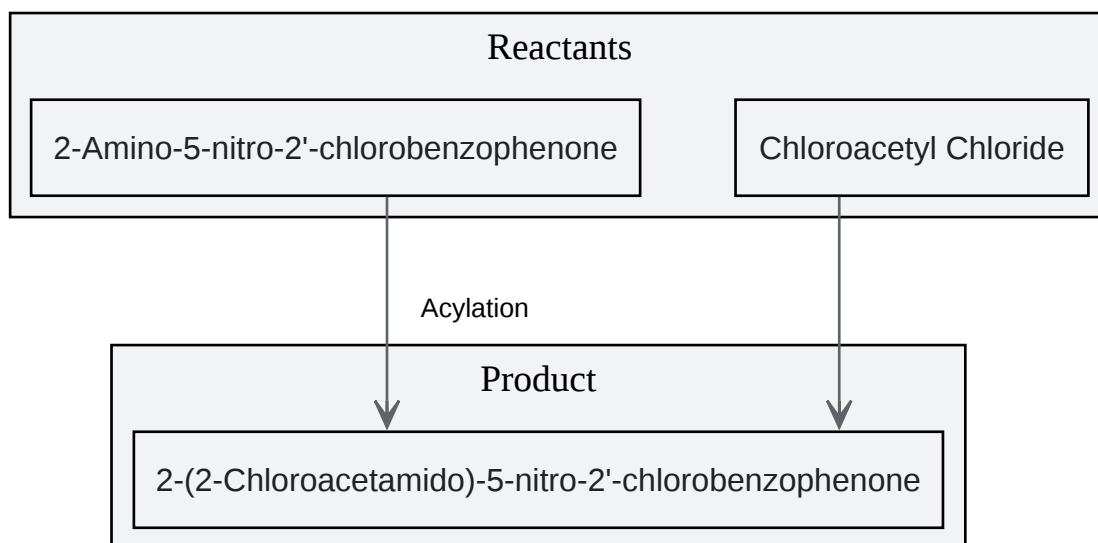
These features make it a reactive intermediate for the synthesis of pharmaceuticals.

Property	Value	Source
CAS Number	180854-85-7	[1] [2] [3] [4]
Molecular Formula	C ₁₅ H ₁₀ Cl ₂ N ₂ O ₄	[3] [5] [6] [7]
Molecular Weight	353.16 g/mol	[5] [6] [7] [8]
IUPAC Name	2-chloro-N-[2-(2-chlorobenzoyl)-4-nitrophenyl]acetamide	[3] [7]
Synonyms	2-Chloroacetamidido-5-nitro-2'-chlorobenzophenone, Clonazepam Impurity 1, Clonazepam Chloroacetamido Impurity	[1] [3]
Physical Form	Pale-yellow to yellow-brown solid	
Solubility	Soluble in organic solvents	[1]

Synthesis and Mechanism

The primary route for the synthesis of 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone is the acylation of 2-amino-5-nitro-2'-chlorobenzophenone with chloroacetyl chloride. This reaction is a standard nucleophilic acyl substitution where the amino group of the benzophenone derivative attacks the electrophilic carbonyl carbon of chloroacetyl chloride.

Below is a diagram illustrating the general synthetic pathway.



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Diagram 1: Synthetic pathway for 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone.

Experimental Protocols

The following protocols are adapted from established methods for the synthesis of 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone.

Protocol 1: Synthesis in Toluene/Cyclohexane Mixture

Materials:

- 2-amino-5-nitro-2'-chlorobenzophenone
- Chloroacetyl chloride
- Toluene
- Cyclohexane
- Deionized water

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 50 g of 2-amino-5-nitro-2'-chlorobenzophenone in 1000-2000 mL of a 1:1 to 1:2 (v/v) mixture of cyclohexane and toluene.
- Heat the reaction mixture to reflux.
- Slowly add 16-48.5 mL of chloroacetyl chloride to the solution.
- Maintain the reflux for 1-3.5 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature, which will cause the product to precipitate.
- Collect the solid product by filtration.
- Wash the filter residue with deionized water until the filtrate is neutral.
- Dry the obtained solid under a vacuum to yield 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone.

Protocol 2: Synthesis in Chloroform

Materials:

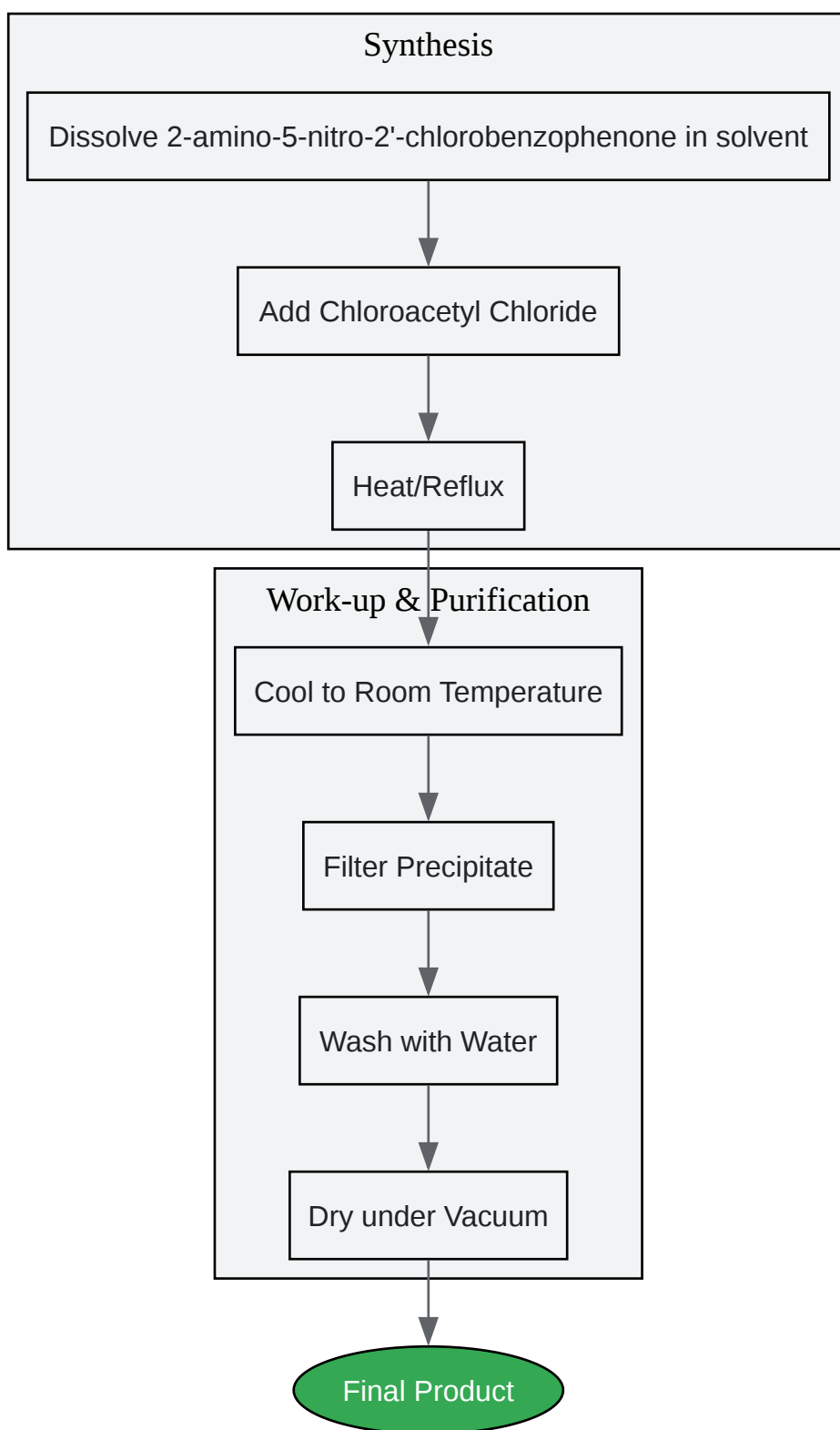
- 2-amino-5-nitro-2'-chlorobenzophenone
- Chloroacetyl chloride
- Dry chloroform

Procedure:

- Dissolve 0.206 moles (approximately 50 g) of 2-amino-5-nitro-2'-chlorobenzophenone in 250 mL of dry chloroform.
- Slowly add chloroacetyl chloride to the solution while stirring.

- The reaction can be carried out at a lower temperature compared to the refluxing toluene/cyclohexane mixture.
- Monitor the reaction to completion using TLC.
- Upon completion, the product can be isolated by precipitation and filtration, followed by washing and drying.

The general workflow for the synthesis and purification is depicted in the following diagram.



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Diagram 2: General experimental workflow for the synthesis of the target compound.

Structural Elucidation Data (Predicted)

Due to the limited availability of public experimental spectroscopic data for 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone, the following tables present the predicted data based on its chemical structure and known spectral correlations for similar functional groups.

Predicted ^1H NMR Data

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)
Aromatic-H	7.5 - 8.5	m	-
NH	9.0 - 10.0	s (broad)	-
CH ₂	4.2 - 4.5	s	-

Predicted ^{13}C NMR Data

Carbon	Predicted Chemical Shift (δ , ppm)
C=O (amide)	165 - 170
C=O (ketone)	190 - 195
Aromatic-C	120 - 150
CH ₂	40 - 45

Predicted Infrared (IR) Spectroscopy Data

Functional Group	Predicted Wavenumber (cm ⁻¹)
N-H stretch	3200 - 3400
C-H stretch (aromatic)	3000 - 3100
C=O stretch (ketone)	1680 - 1700
C=O stretch (amide)	1640 - 1680
N-O stretch (nitro)	1500 - 1550 and 1330 - 1370
C-Cl stretch	600 - 800

Predicted Mass Spectrometry Data

Ion	Predicted m/z
[M] ⁺	352/354/356 (isotopic pattern for 2 Cl)
[M-COCH ₂ Cl] ⁺	275/277 (isotopic pattern for 1 Cl)
[M-NO ₂] ⁺	306/308/310 (isotopic pattern for 2 Cl)
[C ₇ H ₄ ClO] ⁺	139/141 (isotopic pattern for 1 Cl)

Signaling Pathways

As 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone is primarily known as a synthetic intermediate in the production of clonazepam, there is no available information on its direct interaction with biological signaling pathways. Its significance lies in its role as a precursor molecule in multi-step organic synthesis rather than as a biologically active agent itself.

Conclusion

This technical guide has detailed the chemical properties, synthetic methodologies, and predicted structural data for 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone. While the lack of publicly available experimental spectroscopic data presents a challenge, the information provided herein offers a solid foundation for researchers and professionals working with this compound. The detailed protocols and predicted data serve as a valuable resource for the synthesis and characterization of this important pharmaceutical intermediate.

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References

- 1. CAS 180854-85-7: 2-(2-Chloroacetamido)-5-nitro-2'-chlorobe... [cymitquimica.com]
- 2. chemwhat.com [chemwhat.com]
- 3. 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone | C₁₅H₁₀Cl₂N₂O₄ | CID 12782825 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. 2-(2-Chloroacetamido)-5-nitro-2'-chlorobenzophenone | 180854-85-7 [chemicalbook.com]
- 7. jk-sci.com [jk-sci.com]
- 8. 2-Chloro-N-(2-(2-Chlorobenzoyl)-4-Nitrophenyl)-Acetamide - SRIRAMCHEM [sriramchem.com]
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